

stability of 7-amino-4-methylcoumarin solutions -20C storage

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Compound Focus: 7-Amino-4-methylcoumarin

CAS No.: 26093-31-2

Cat. No.: S518347

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AMC Solution Preparation & Storage Guide

For researchers preparing and storing AMC solutions, the following protocols and stability data are recommended.

Aspect	Recommendation / Data	Source / Rationale
Recommended Storage	-20°C, protected from light	Standard manufacturer guidance [1]
Solubility & Resuspension	Soluble in DMSO (≥10 mg/mL) [2] and DMF [1]	Standard solvent compatibility
Stock Solution Stability	Several months at -20°C in dark	Standard reagent stability assumption
Freeze-Thaw Cycles	Aliquot to minimize; avoid repeated cycles	Standard practice for sensitive solutions [3]
pH Sensitivity	Keep solution pH in 3-7 range for stability	General guidance for peptide/probe stability [3]

Detailed Protocol for a 10 mg/mL Stock Solution

- **Weighing:** Accurately weigh the desired amount of AMC powder.
- **Dissolution:** Transfer the powder to a suitable vial and dissolve it in anhydrous DMSO or DMF to achieve a final concentration of 10 mg/mL [2].
- **Aliquoting:** Immediately after the powder is fully dissolved, aliquot the solution into single-use volumes (e.g., 10-50 μ L) to prevent degradation from multiple freeze-thaw cycles [3].
- **Storage:** Seal the aliquots and store them at **-20°C or colder** in a sealed, light-proof container [3] [1].

Stability Troubleshooting FAQs

Q1: Why has my stored AMC solution lost fluorescence signal? The most common reasons are exposure to light and repeated freeze-thaw cycles.

- **Light Exposure:** AMC is **light-sensitive** [2]. Always store aliquots in amber vials or wrapped in aluminum foil.
- **Freeze-Thaw Cycles:** Each cycle can degrade the compound. Always use aliquots and thaw them on ice only when needed [3].
- **Age of Solution:** Over time, concentrated stock solutions can degrade. If signal loss occurs with an old stock, prepare a fresh aliquot.

Q2: My AMC-derived substrate shows high background fluorescence. What could be wrong? High background often indicates premature hydrolysis of the substrate.

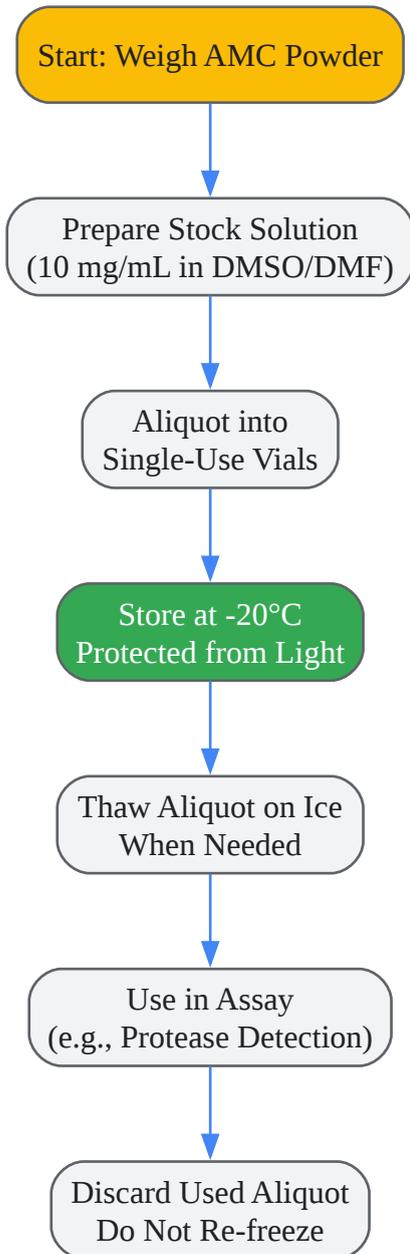
- **Solution pH:** Ensure the pH of your assay buffer is appropriate. Overly acidic or basic conditions can cause non-enzymatic cleavage.
- **Contamination:** Check for microbial contamination in your buffer solutions, which can secrete proteases that cleave the substrate.
- **Substrate Purity:** Verify the purity and correct storage of the AMC-conjugated substrate itself.

Q3: Are there strategies to improve AMC's solubility and stability? Yes, formulation strategies can be employed.

- **Complexation with Cyclodextrins:** A study on a similar compound, 7-hydroxy-4-methylcoumarin, demonstrated that forming an inclusion complex with **sulfobutyl ether- β -cyclodextrin (SBE- β -CD)** significantly improved its water solubility and stability across different temperatures and pH values [4]. This approach could be investigated for AMC to enhance its aqueous performance.

Experimental Workflow for AMC Use

The following diagram outlines the key steps for preparing, storing, and using AMC to ensure optimal stability and experimental results.



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Key Technical Data for 7-Amino-4-methylcoumarin

This table summarizes the core physical and chemical properties of AMC for easy reference.

Property	Specification / Data
CAS Number	26093-31-2 [2] [5] [6]
Molecular Formula	C ₁₀ H ₉ NO ₂ [2] [5] [6]
Molecular Weight	175.2 g/mol [2] [5] [6]

| **Fluorescence** | **Excitation (Abs):** 351 nm **Emission (Em):** 430 nm [6] [1] || **Melting Point** | 225 - 228 °C [2] || **Purity** | Available at ≥98% [2] [5] |

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